

A Comprehensive Spectroscopic Guide to (S)-1-(4-Bromophenyl)ethanol

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Compound of Interest

Compound Name: (S)-1-(4-Bromophenyl)ethanol

CAS No.: 100760-04-1

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This technical guide provides an in-depth analysis of the spectroscopic data for the chiral alcohol, **(S)-1-(4-Bromophenyl)ethanol**. This compound serves as a crucial building block in the synthesis of various pharmaceutical agents and agrochemicals.^{[1][2]} A thorough understanding of its spectroscopic properties is paramount for researchers and scientists in drug development and organic synthesis to ensure structural integrity and stereochemical purity.

Molecular Structure and Chirality

(S)-1-(4-Bromophenyl)ethanol is a secondary alcohol containing a stereocenter at the carbon atom bearing the hydroxyl group. This chirality is a key feature, as the biological activity of enantiomers can differ significantly.^[3] Spectroscopic techniques are indispensable for confirming the absolute configuration and enantiomeric purity of such molecules.^{[3][4]}

Caption: Molecular Structure of **(S)-1-(4-Bromophenyl)ethanol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules, providing detailed information about the chemical environment of individual atoms. [5] For chiral molecules like **(S)-1-(4-Bromophenyl)ethanol**, NMR is also instrumental in determining stereochemistry, often with the aid of chiral derivatizing or solvating agents.[4]

¹H NMR Spectroscopy

The ¹H NMR spectrum of **(S)-1-(4-Bromophenyl)ethanol** exhibits characteristic signals corresponding to the aromatic, methine, and methyl protons.

Proton Assignment	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
Aromatic (2H)	~7.45	Doublet	~8.4
Aromatic (2H)	~7.25	Doublet	~8.4
Methine (-CHOH)	~4.85	Quartet	~6.4
Hydroxyl (-OH)	~1.90	Singlet (broad)	-
Methyl (-CH ₃)	~1.45	Doublet	~6.4

Note: Chemical shifts are typically reported in CDCl₃ and can vary slightly based on solvent and concentration.

The aromatic region shows a typical AA'BB' system for a 1,4-disubstituted benzene ring. The methine proton, being adjacent to both the aromatic ring and the hydroxyl group, is deshielded and appears as a quartet due to coupling with the three methyl protons. The methyl protons, in turn, are split into a doublet by the methine proton. The hydroxyl proton often appears as a broad singlet and its chemical shift is highly dependent on concentration, temperature, and solvent.[6]

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information on the carbon framework of the molecule.

Carbon Assignment	Chemical Shift (δ , ppm)
Quaternary Aromatic (C-Br)	~121.0
Quaternary Aromatic (C-CHOH)	~144.8
Aromatic (CH)	~127.0
Aromatic (CH)	~128.5
Methine (CHOH)	~70.0
Methyl (CH ₃)	~25.0

Note: Chemical shifts are typically reported in CDCl₃.

The carbon attached to the bromine atom is observed around 121.0 ppm, while the carbon bearing the ethanol substituent is further downfield. The two sets of aromatic CH carbons are chemically distinct. The methine carbon, being attached to the electronegative oxygen atom, is significantly deshielded and appears around 70.0 ppm.^[6]

Caption: Key NMR shift assignments for **(S)-1-(4-Bromophenyl)ethanol**.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule.^[7]

The IR spectrum of **(S)-1-(4-Bromophenyl)ethanol** is characterized by the following key absorptions:

Vibrational Mode	Wavenumber (cm ⁻¹)	Intensity
O-H Stretch (hydrogen-bonded)	3200-3600	Strong, Broad
C-H Stretch (aromatic)	3000-3100	Medium
C-H Stretch (aliphatic)	2850-3000	Medium
C=C Stretch (aromatic)	1450-1600	Medium-Weak
C-O Stretch	1000-1200	Strong
C-Br Stretch	500-600	Medium-Strong

The most prominent feature in the IR spectrum of an alcohol is the strong, broad O-H stretching band, which arises due to intermolecular hydrogen bonding.^{[6][8][9][10]} The presence of a strong C-O stretching absorption further confirms the alcohol functionality. The aromatic C=C stretching vibrations and the C-H stretches for both aromatic and aliphatic protons are also readily identifiable.

Mass Spectrometry (MS)

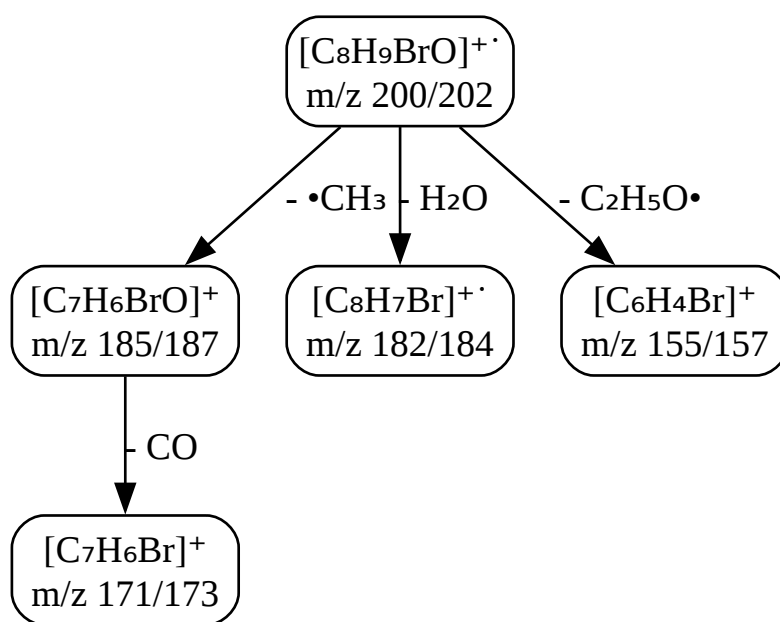
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation. The electron ionization (EI) mass spectrum of 1-(4-Bromophenyl)ethanol is expected to show a molecular ion peak and several characteristic fragment ions.

Due to the presence of bromine, the molecular ion will appear as a pair of peaks (M⁺ and M+2) of approximately equal intensity, corresponding to the two major isotopes of bromine (⁷⁹Br and ⁸¹Br). The nominal molecular weight is 200/202 g/mol .

Expected Fragmentation Pattern:

- Loss of a methyl group (-CH₃): This results in a fragment ion at m/z 185/187.
- Loss of a hydroxyl group (-OH): This is less common for benzylic alcohols compared to the loss of H₂O.

- Loss of water ($-\text{H}_2\text{O}$): Formation of a stable styrenyl cation can lead to a peak at m/z 182/184.
- Benzylic cleavage: Cleavage of the C-C bond adjacent to the aromatic ring can lead to the formation of the bromotropylium ion at m/z 171/173 or the hydroxymethyl cation at m/z 31. However, the most characteristic fragmentation for benzyl alcohols is often the loss of a radical to form a stable benzylic cation.[11][12]
- Loss of the ethanol side chain: This would result in a bromophenyl cation at m/z 155/157.



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Caption: Plausible MS fragmentation pathways for 1-(4-Bromophenyl)ethanol.

Experimental Protocols

Sample Preparation

- NMR Spectroscopy: Dissolve approximately 5-10 mg of the sample in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3 , $\text{DMSO}-d_6$) in an NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- IR Spectroscopy: For a solid sample, a KBr pellet can be prepared by grinding a small amount of the sample with dry KBr and pressing the mixture into a thin, transparent disk.

Alternatively, a thin film can be prepared by dissolving the sample in a volatile solvent, depositing it onto a salt plate (e.g., NaCl, KBr), and allowing the solvent to evaporate. For a liquid sample, a drop can be placed between two salt plates.

- **Mass Spectrometry:** Dissolve a small amount of the sample in a suitable volatile solvent (e.g., methanol, acetonitrile) to a concentration of approximately 1 mg/mL. The solution is then introduced into the mass spectrometer via direct infusion or through a chromatographic system (e.g., GC-MS, LC-MS).

Data Acquisition

- **NMR Spectroscopy:** Acquire ^1H and ^{13}C NMR spectra on a spectrometer operating at a field strength of 300 MHz or higher for better resolution. Standard pulse sequences are typically used.
- **IR Spectroscopy:** Record the IR spectrum using a Fourier Transform Infrared (FTIR) spectrometer over the range of 4000-400 cm^{-1} .
- **Mass Spectrometry:** Obtain the mass spectrum using an electron ionization (EI) source. The electron energy is typically set to 70 eV.

Conclusion

The spectroscopic data presented in this guide provide a comprehensive characterization of **(S)-1-(4-Bromophenyl)ethanol**. The combination of NMR, IR, and MS allows for unambiguous confirmation of its chemical structure and provides the necessary analytical foundation for its use in research and development. The specific stereochemistry, while not directly determined by these standard techniques alone, can be confirmed using chiral chromatography or specialized NMR methods.

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